

1-Chlorocyclohexene safety and handling precautions

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Compound of Interest

Compound Name: 1-Chlorocyclohexene

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This in-depth technical guide provides comprehensive safety and handling information for **1-Chlorocyclohexene**, intended for researchers, scientists, and drug development professionals. The following sections detail the substance's properties, hazards, handling procedures, and emergency protocols.

Chemical Identification and Properties

1-Chlorocyclohexene is a halogenated hydrocarbon used in synthetic organic chemistry.^[1] Its identification and key physical and chemical properties are summarized below.

Table 1.1: Chemical Identifiers for **1-Chlorocyclohexene**

Identifier	Value
IUPAC Name	1-chlorocyclohexene ^[2]
Synonyms	1-Chlorocyclohex-1-ene, Cyclohexene, 1-chloro- ^[2]
CAS Number	930-66-5 ^{[2][3]}
Molecular Formula	C ₆ H ₉ Cl ^{[1][2][3]}

| Molecular Weight | 116.59 g/mol ^[2] |

Table 1.2: Physical and Chemical Properties of **1-Chlorocyclohexene**

Property	Value	Source(s)
Physical State	Liquid at room temperature	[1]
Appearance	Clear, colorless liquid	[1]
Boiling Point	142.7°C at 760 mmHg	[4]
Melting Point	-45.0°C	[1]
Density	1.02 g/cm³	[4]
Flash Point	35.9°C	[4]
Water Solubility	Very low	[1]

| Organic Solvent Solubility | Soluble in alcohols, ethers, and aromatic hydrocarbons | [1] |

Hazard Identification and Classification

1-Chlorocyclohexene is classified as a hazardous substance. The primary hazards include flammability and irritation to the skin, eyes, and respiratory system. [2]

Table 2.1: GHS Hazard Classification for **1-Chlorocyclohexene**

Hazard Class	Hazard Statement	Signal Word
Flammable Liquids (Category 3)	H226: Flammable liquid and vapor	Warning
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	Warning
Serious Eye Damage/Eye Irritation (Category 2)	H319: Causes serious eye irritation	Warning
Specific Target Organ Toxicity, Single Exposure (Category 3)	H335: May cause respiratory irritation	Warning

Source:[[2](#)]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure safety in the laboratory.

Handling Protocols

- Engineering Controls: All work with **1-Chlorocyclohexene** should be conducted in a certified chemical fume hood to ensure adequate ventilation.[[5](#)] Eyewash stations and safety showers must be readily accessible.[[5](#)]
- Personal Protective Equipment: Wear appropriate PPE as detailed in Section 4.
- Procedural Guidelines:
 - Avoid contact with skin, eyes, and clothing.[[6](#)]
 - Avoid inhalation of vapor or mist.[[7](#)][[8](#)]
 - Keep away from sources of ignition such as heat, sparks, and open flames.[[7](#)]
 - Use only non-sparking tools and explosion-proof equipment.[[9](#)]
 - Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.[[7](#)]
 - Keep containers tightly closed when not in use.
 - Wash hands thoroughly after handling.[[9](#)]

Diagram 1: Safe Handling Workflow for 1-Chlorocyclohexene

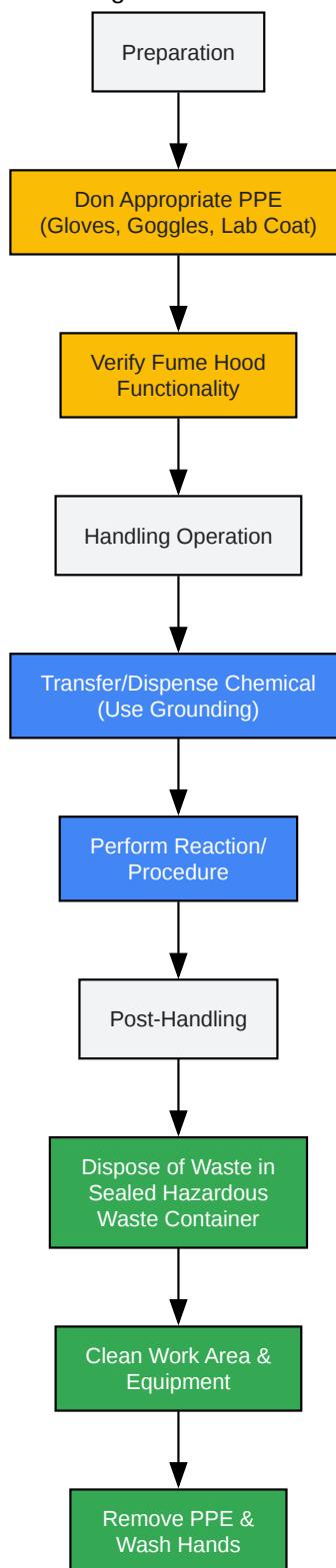
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Storage Requirements

- Store in a dry, cool, and well-ventilated area.[10][11]
- Keep containers tightly closed and sealed.[7]
- Store away from heat, direct sunlight, and sources of ignition.[10][11]
- Keep separated from incompatible materials such as strong oxidizing agents and strong bases.[11]

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and appropriate PPE are essential to prevent exposure.

- Engineering Controls: A properly functioning chemical fume hood is the primary engineering control to minimize inhalation exposure.[5]
- Personal Protective Equipment: The selection of PPE is crucial for protecting personnel from the hazards of **1-Chlorocyclohexene**.

Table 4.1: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face	Chemical splash goggles. [5] A face shield is recommended if there is a high potential for splashing.[5]	Protects against serious eye irritation (H319).[2]
Skin	Chemical-resistant gloves (e.g., nitrile, neoprene).[5] A flame-resistant lab coat should be worn and fully buttoned.[5]	Prevents skin contact and irritation (H315).[2][8]

| Respiratory | Work should be performed in a fume hood.[5] If engineering controls are insufficient, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[5][12] | Prevents respiratory tract irritation (H335).[2] |

Emergency Procedures

In the event of an emergency, follow these established protocols.

First Aid Measures

Immediate action is required in case of exposure.

Table 5.1: First Aid Protocols for **1-Chlorocyclohexene** Exposure

Exposure Route	Protocol
Inhalation	Move the exposed person to fresh air immediately. If breathing has stopped, perform artificial respiration. Seek prompt medical attention.[12][13]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with large amounts of soap and water for at least 15 minutes. Get medical attention if irritation develops or persists.[11][14]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Get medical attention immediately.[11][13][14]

| Ingestion | Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, have them drink plenty of water. Seek immediate medical attention.[7][11] |

Fire Fighting Measures

- Hazards: **1-Chlorocyclohexene** is a flammable liquid and vapor.[2] Vapors are heavier than air and can travel to a source of ignition and flash back.[11] Containers may explode when heated.[11][14] Combustion produces toxic and irritating gases, including hydrogen chloride and carbon oxides.[7][11]
- Extinguishing Media:
 - Suitable: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[7][14]
 - Unsuitable: A direct water jet may not be effective and could spread the fire.[7]
- Firefighter Protection: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand mode.[7][8][11] Use water spray to cool fire-exposed containers.[8][14]

Accidental Release Measures

- Personal Precautions: Immediately remove all sources of ignition.[8] Evacuate unnecessary personnel from the area.[8] Ensure adequate ventilation. Wear appropriate PPE as described in Section 4. Avoid breathing vapors.[8]
- Environmental Precautions: Prevent the spill from entering drains, sewers, or waterways.[7][8]
- Containment and Cleanup Protocol:
 - For small spills, absorb the liquid with an inert, non-combustible material such as dry sand or earth.[14]
 - Use non-sparking tools for cleanup.[14]
 - Collect the absorbed material and place it into a suitable, sealed, and labeled container for hazardous waste disposal.[9][14]
 - Clean the spill area thoroughly.

Diagram 2: Accidental Spill Response Workflow

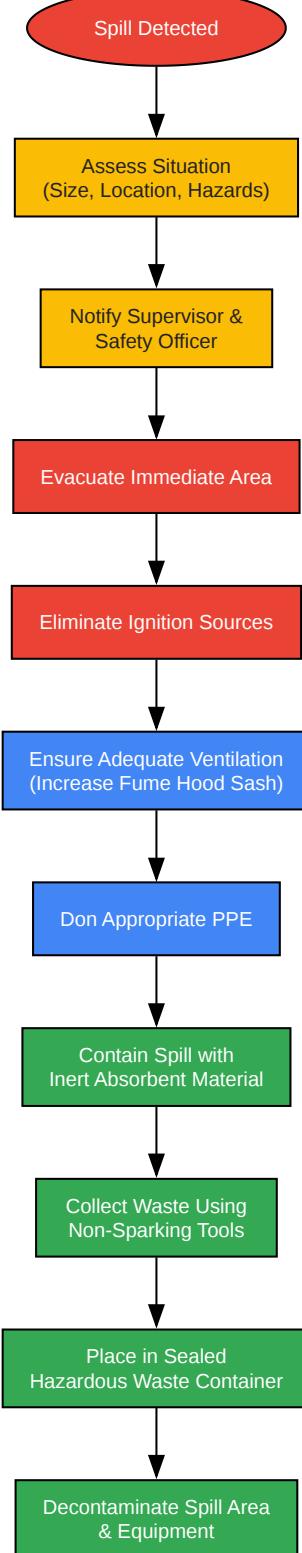
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Stability and Reactivity

- Reactivity: The chlorine atom influences the compound's reactivity, making it a versatile intermediate in reactions like nucleophilic substitutions and eliminations.[1]
- Chemical Stability: The substance is stable under recommended storage conditions.[9]
- Conditions to Avoid: Avoid heat, flames, sparks, and other sources of ignition.[11]
- Incompatible Materials: Incompatible with strong oxidizing agents and strong bases.[11]
- Hazardous Decomposition Products: Thermal decomposition can produce hazardous gases, including carbon monoxide, carbon dioxide, and hydrogen chloride gas.[11]

Toxicological Information

- Acute Effects: **1-Chlorocyclohexene** is harmful if swallowed.[2]
- Irritation: It is known to cause serious eye irritation, skin irritation, and respiratory tract irritation.[2]
- Quantitative Data: Specific quantitative toxicological data such as LD50 or LC50 values for **1-Chlorocyclohexene** are not readily available in the provided search results.

Disposal Considerations

- Waste Disposal: Disposal of **1-Chlorocyclohexene** and any contaminated materials must be handled as hazardous waste.[9] Dispose of contents and containers in accordance with all local, regional, national, and international regulations.
- Procedure: Waste should be sent to a licensed disposal company.[7] Do not mix with other waste.[7] Handle uncleaned containers as you would the product itself.[7]

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